

Application Notes and Protocols for Solid-Phase Extraction of EpOMEs from Serum

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Compound of Interest

Compound Name: 12(13)-EpOME

Cat. No.: B1238881

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Introduction

Epoxyeicosatrienoic acid metabolites (EpOMEs), also known as epoxyoctadecenoic acids, are signaling lipids derived from the metabolism of linoleic acid by cytochrome P450 (CYP) epoxygenases. These molecules are implicated in a variety of physiological and pathophysiological processes, including inflammation, cardiovascular function, and cancer progression. Accurate and reliable quantification of EpOMEs in biological matrices such as serum is crucial for understanding their roles in health and disease and for the development of novel therapeutics.

Solid-phase extraction (SPE) is a robust and widely used sample preparation technique that allows for the selective extraction and concentration of analytes from complex biological fluids. This application note provides a detailed protocol for the solid-phase extraction of EpOMEs from serum, optimized for subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Data Presentation

The following tables summarize the expected quantitative performance of the described SPE protocol for the extraction of key EpOMEs from serum. The data are representative values based on studies of similar lipid molecules and demonstrate the efficiency and reproducibility of the method.^{[1][2]}

Table 1: Absolute Recovery of EpOMEs using the SPE Protocol

Analyte	Spiked Concentration (ng/mL)	Mean Recovery (%)	Standard Deviation (%)
9,10-EpOME	50	91.2	4.5
12,13-EpOME	50	89.8	5.1

Table 2: Intra-day and Inter-day Precision for the Quantification of EpOMEs

Analyte	Concentration (ng/mL)	Intra-day Precision (RSD, %)	Inter-day Precision (RSD, %)
9,10-EpOME			
Low QC (10)	6.8	8.2	
Mid QC (50)	5.1	6.5	
High QC (100)	4.3	5.9	
12,13-EpOME			
Low QC (10)	7.2	8.9	
Mid QC (50)	5.5	7.1	
High QC (100)	4.8	6.3	

Experimental Protocols

Materials and Reagents

- Human serum samples

- EpOME analytical standards (9,10-EpOME and 12,13-EpOME)
- Deuterated internal standards (e.g., 9,10-EpOME-d4, 12,13-EpOME-d4)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Solid-phase extraction cartridges (e.g., Polymeric reversed-phase, 30 mg/1 mL)
- SPE vacuum manifold
- Nitrogen evaporator
- Vortex mixer
- Centrifuge
- Autosampler vials

Sample Preparation

- Thawing: Thaw frozen serum samples on ice.
- Internal Standard Spiking: To 200 μ L of serum, add 10 μ L of the internal standard solution (e.g., 100 ng/mL of each deuterated EpOME in methanol).
- Protein Precipitation: Add 600 μ L of ice-cold acetonitrile to the serum sample.
- Vortexing: Vortex the mixture vigorously for 30 seconds to precipitate proteins.
- Centrifugation: Centrifuge the sample at 10,000 x g for 10 minutes at 4°C.
- Supernatant Collection: Carefully transfer the supernatant to a clean tube.

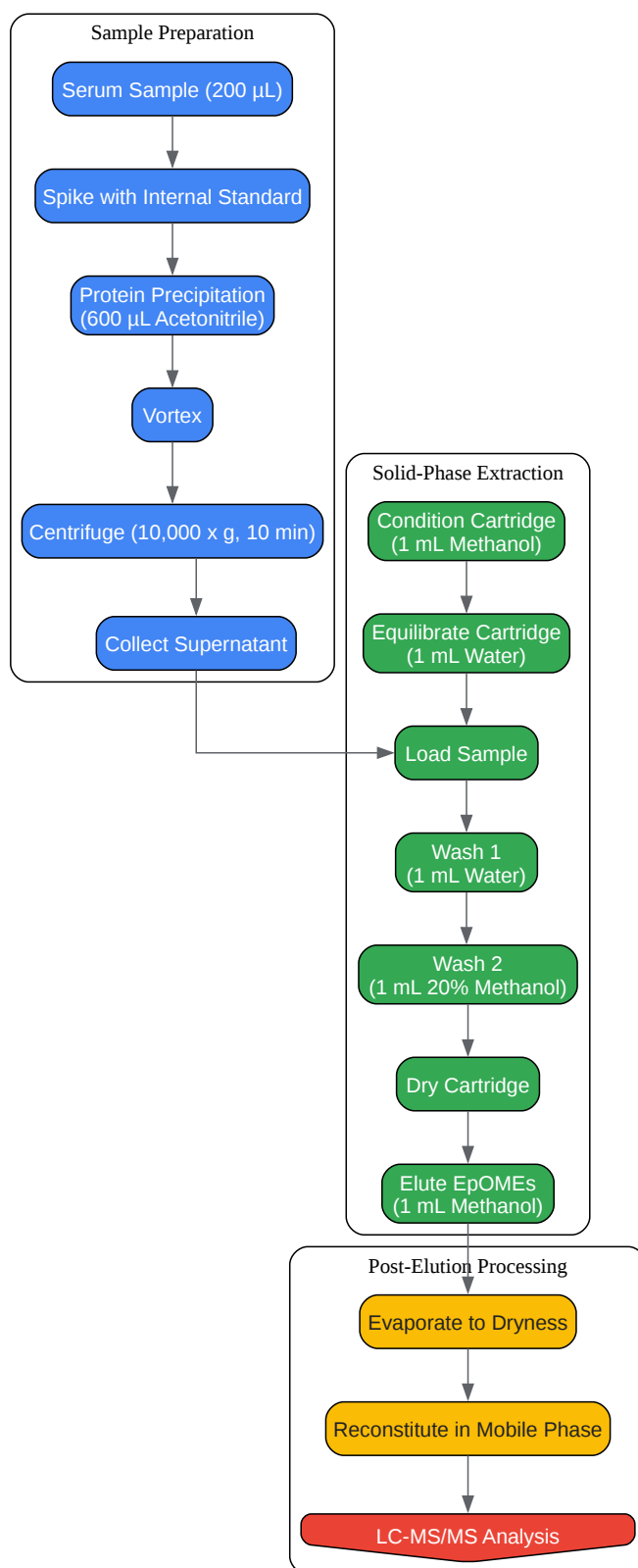
Solid-Phase Extraction Protocol

- Cartridge Conditioning:
 - Place the SPE cartridges on the vacuum manifold.
 - Condition the cartridges by passing 1 mL of methanol through the sorbent.
 - Equilibrate the cartridges by passing 1 mL of water through the sorbent. Do not allow the sorbent to dry out.
- Sample Loading:
 - Load the entire supernatant from the sample preparation step onto the conditioned SPE cartridge.
 - Apply a gentle vacuum to allow the sample to pass through the sorbent at a flow rate of approximately 1 mL/min.
- Washing:
 - Wash the cartridge with 1 mL of water to remove salts and other polar interferences.
 - Perform a second wash with 1 mL of 20% aqueous methanol to remove less polar impurities.
 - Dry the cartridge thoroughly under high vacuum for 5-10 minutes.
- Elution:
 - Elute the EpOMEs from the cartridge with 1 mL of methanol into a clean collection tube.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 30-40°C.
 - Reconstitute the dried residue in 100 µL of the initial mobile phase for your LC-MS/MS analysis (e.g., 50:50 methanol:water with 0.1% formic acid).

- Vortex the reconstituted sample for 30 seconds and transfer it to an autosampler vial for analysis.

Visualizations

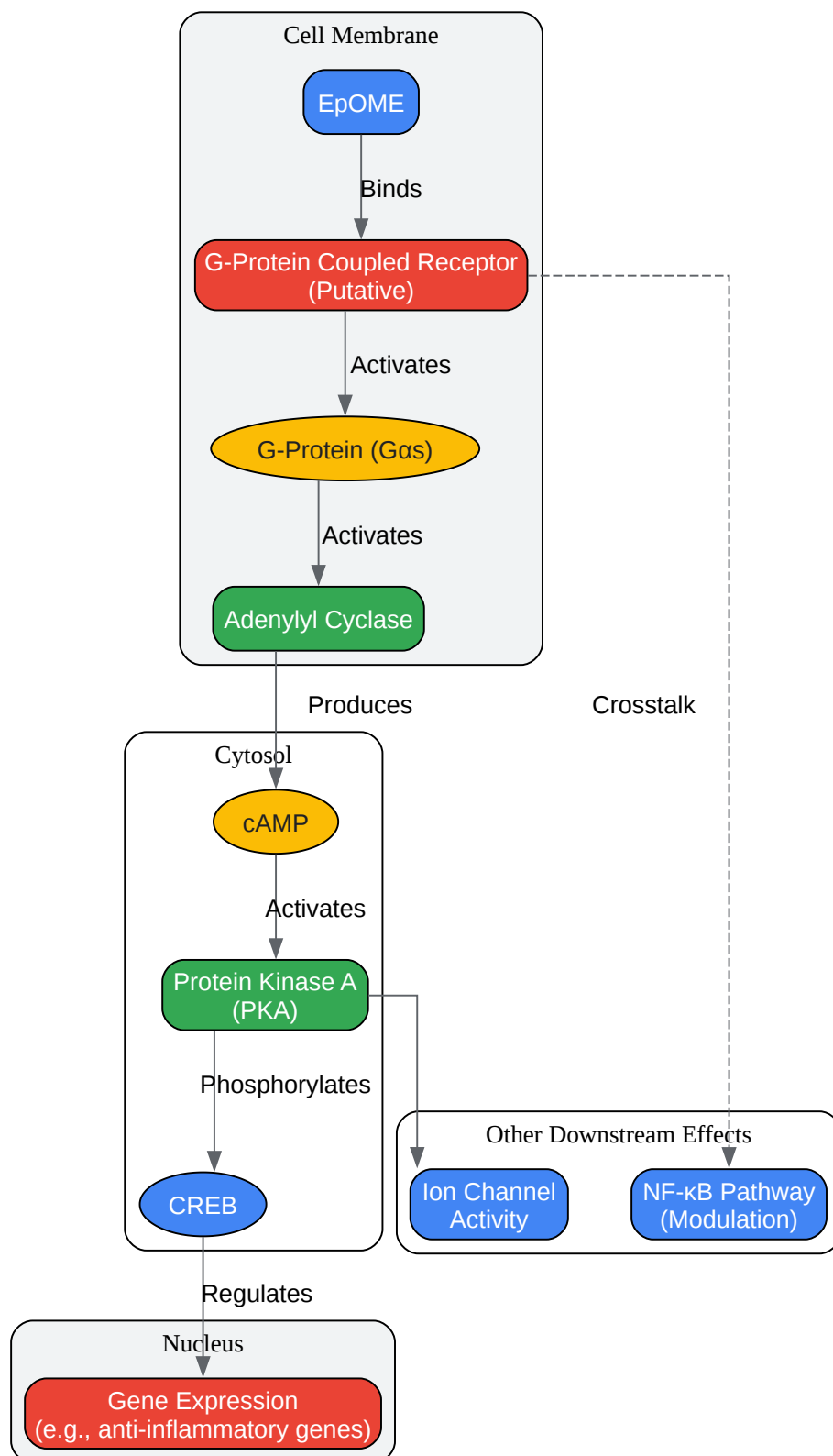
Experimental Workflow



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Caption: Workflow for the solid-phase extraction of EpOMEs from serum.

EpOME Signaling Pathway



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Caption: Putative signaling pathway of EpOMEs.[3][4][5]

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